

4-(Hexyloxy)benzohydrazide CAS number and molecular structure

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Compound of Interest

Compound Name: 4-(Hexyloxy)benzohydrazide

CAS No.: 64328-63-8

Cat. No.: B1271002

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An In-depth Technical Guide to 4-(Hexyloxy)benzohydrazide

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-(Hexyloxy)benzohydrazide is a derivative of benzoic acid featuring a C6 alkyl ether chain and a hydrazide functional group. This guide provides a comprehensive technical overview of its chemical identity, a robust and detailed protocol for its synthesis, and a predictive analysis of its spectral characteristics. We delve into the causality behind the synthetic strategy and characterization methodologies. Furthermore, this document explores the potential of **4-(Hexyloxy)benzohydrazide** as a scaffold in medicinal chemistry, contextualized by the known biological activities of the broader benzohydrazide class of compounds. A validated experimental workflow for assessing its potential anticancer activity is presented, offering a practical framework for researchers in drug discovery and development.

Core Compound Identification and Physicochemical Properties

4-(Hexyloxy)benzohydrazide is an organic molecule that belongs to the carbonylhydrazide family. The core structure consists of a benzene ring para-substituted with a hexyloxy group ($-\text{O}(\text{CH}_2)_5\text{CH}_3$) and a carbonylhydrazide group ($-\text{C}(=\text{O})\text{NHNH}_2$). The lipophilic alkyl chain combined with the polar hydrazide moiety imparts an amphiphilic character to the molecule, a common feature in bioactive compounds designed to interact with biological membranes and protein targets.

The definitive identification of any chemical compound begins with its CAS (Chemical Abstracts Service) number. For **4-(Hexyloxy)benzohydrazide**, the assigned CAS number is 64328-63-8^[1].

Molecular Structure

The two-dimensional structure of **4-(Hexyloxy)benzohydrazide** is depicted below.

Caption: 2D Molecular Structure of **4-(Hexyloxy)benzohydrazide**.

Table 1: Physicochemical and Identity Data

Property	Value	Source
CAS Number	64328-63-8	[1]
Molecular Formula	C ₁₃ H ₂₀ N ₂ O ₂	[1]
Molecular Weight	236.31 g/mol	
IUPAC Name	4-(hexyloxy)benzohydrazide	
SMILES	CCCCCOC1=CC=C(C=C1)C(=O)NN	[1]
Predicted LogP	3.2 - 3.5	(Structure-based prediction)
Predicted Solubility	Low in water; Soluble in polar organic solvents (e.g., Ethanol, DMSO, DMF)	(Based on structural analogy)
Appearance	Expected to be a white to off-white solid	(Based on similar benzohydrazides)

Synthesis and Structural Elucidation

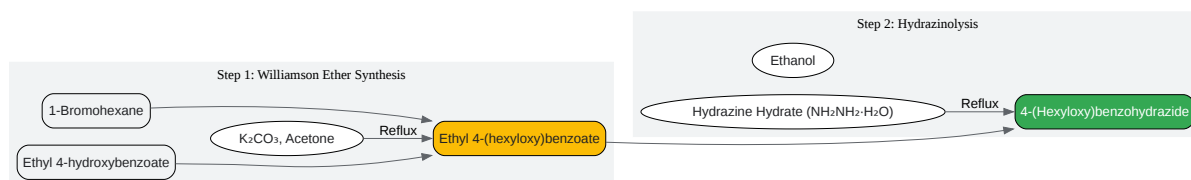
The synthesis of **4-(Hexyloxy)benzohydrazide** is a logical, two-step process that is well-established for this class of compounds. The strategy involves first creating the ether linkage on a suitable precursor, followed by the formation of the hydrazide moiety. This approach is efficient and utilizes commercially available starting materials.

Synthetic Workflow

The synthesis proceeds via two primary reactions:

- Williamson Ether Synthesis:** This reaction forms the hexyloxy ether bond. Ethyl 4-hydroxybenzoate is deprotonated by a mild base (e.g., potassium carbonate) to form a phenoxide ion. This potent nucleophile then attacks an alkyl halide (1-bromohexane) in an S_N2 reaction to yield Ethyl 4-(hexyloxy)benzoate.
- Hydrazinolysis:** The ester group of Ethyl 4-(hexyloxy)benzoate is then converted to the hydrazide. Hydrazine hydrate acts as a strong nucleophile, attacking the electrophilic

carbonyl carbon of the ester, leading to the displacement of ethanol and the formation of the final product, **4-(Hexyloxy)benzohydrazide**.



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Caption: Two-step synthesis of **4-(Hexyloxy)benzohydrazide**.

Detailed Experimental Protocol: Synthesis

This protocol is adapted from established methods for analogous compounds.^{[2][3]}

Step 1: Synthesis of Ethyl 4-(hexyloxy)benzoate

- **Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add Ethyl 4-hydroxybenzoate (1.0 eq.), anhydrous potassium carbonate (K_2CO_3 , 2.0 eq.), and acetone (10-15 mL per gram of starting ester).
- **Reagent Addition:** While stirring, add 1-bromohexane (1.2 eq.) dropwise to the suspension.
- **Reaction:** Heat the mixture to reflux (approx. 60-70°C) and maintain for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** After cooling to room temperature, filter the mixture to remove the inorganic salts (K_2CO_3 and KBr). Wash the solid residue with a small amount of acetone.

- Isolation: Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude oil or solid is Ethyl 4-(hexyloxy)benzoate. This intermediate can be used in the next step with or without further purification (e.g., column chromatography).

Step 2: Synthesis of **4-(Hexyloxy)benzohydrazide**

- Setup: Dissolve the crude Ethyl 4-(hexyloxy)benzoate (1.0 eq.) from Step 1 in absolute ethanol (10 mL per gram of ester) in a 250 mL round-bottom flask with a stirrer and reflux condenser.
- Reagent Addition: Add hydrazine hydrate ($\text{NH}_2\text{NH}_2 \cdot \text{H}_2\text{O}$, 5.0 to 10.0 eq.) to the solution. The large excess drives the reaction to completion.
- Reaction: Heat the mixture to reflux (approx. 80-90°C) and maintain for 8-12 hours. A precipitate of the product may form during the reaction.
- Isolation & Purification: Cool the reaction mixture to room temperature, then place it in an ice bath to maximize crystallization. Collect the solid product by vacuum filtration. Wash the crystals with cold ethanol to remove any unreacted hydrazine or impurities.
- Drying: Dry the resulting white solid product under vacuum to obtain pure **4-(Hexyloxy)benzohydrazide**.

Structural Elucidation: Predictive Spectroscopic Analysis

The identity and purity of the synthesized compound must be confirmed using standard spectroscopic techniques. Based on the molecular structure, the following spectral data are predicted.

Table 2: Predicted Spectroscopic Data for **4-(Hexyloxy)benzohydrazide**

Technique	Key Features and Predicted Peaks/Signals
¹ H NMR	δ ~7.7-7.8 ppm (d, 2H): Aromatic protons ortho to the carbonyl group, deshielded by its electron-withdrawing effect. δ ~6.9-7.0 ppm (d, 2H): Aromatic protons ortho to the hexyloxy group, shielded by its electron-donating effect. δ ~4.2 ppm (br s, 2H): -NH₂ protons of the hydrazide group. Exchangeable with D₂O. δ ~9.4 ppm (br s, 1H): -NH- proton of the hydrazide group. Exchangeable with D₂O. δ ~4.0 ppm (t, 2H): -O-CH₂- protons, deshielded by the adjacent oxygen atom. δ ~1.7-1.8 ppm (m, 2H): -O-CH₂-CH₂- protons. δ ~1.3-1.5 ppm (m, 6H): Three internal -CH₂- groups of the hexyl chain. δ ~0.9 ppm (t, 3H): Terminal -CH₃ group of the hexyl chain.
¹³ C NMR	δ ~165-168 ppm: Carbonyl carbon (C=O). δ ~160-162 ppm: Aromatic carbon attached to the ether oxygen (-C-O). δ ~128-130 ppm: Aromatic carbons ortho to the carbonyl group. δ ~122-124 ppm: Aromatic carbon attached to the carbonyl group. δ ~114-115 ppm: Aromatic carbons ortho to the ether oxygen. δ ~68-70 ppm: Oxymethylene carbon (-O-CH₂-). δ ~14-32 ppm: Remaining five aliphatic carbons of the hexyl chain.
IR (Infrared)	~3300, 3200 cm⁻¹: N-H stretching vibrations (asymmetric and symmetric) of the -NH₂ group. ~3030 cm⁻¹: Aromatic C-H stretching. ~2950, 2850 cm⁻¹: Aliphatic C-H stretching from the hexyl group. ~1640-1660 cm⁻¹: Strong C=O stretching (Amide I band). ~1600, 1500 cm⁻¹: Aromatic C=C

Technique	Key Features and Predicted Peaks/Signals
	stretching.~1250 cm ⁻¹ : Asymmetric C-O-C stretching of the aryl ether.

| MS (Mass Spec) | m/z = 236: Molecular ion peak [M]⁺. Key Fragments: Loss of NHNH₂ (m/z = 205), cleavage at the ether bond leading to a benzoyl fragment, and fragmentation along the alkyl chain. |

Potential Applications in Drug Discovery

The benzohydrazide scaffold is a recognized "privileged structure" in medicinal chemistry due to its ability to interact with a wide range of biological targets. Derivatives have demonstrated significant pharmacological activities, including anticancer, antimicrobial, and enzyme inhibitory effects.

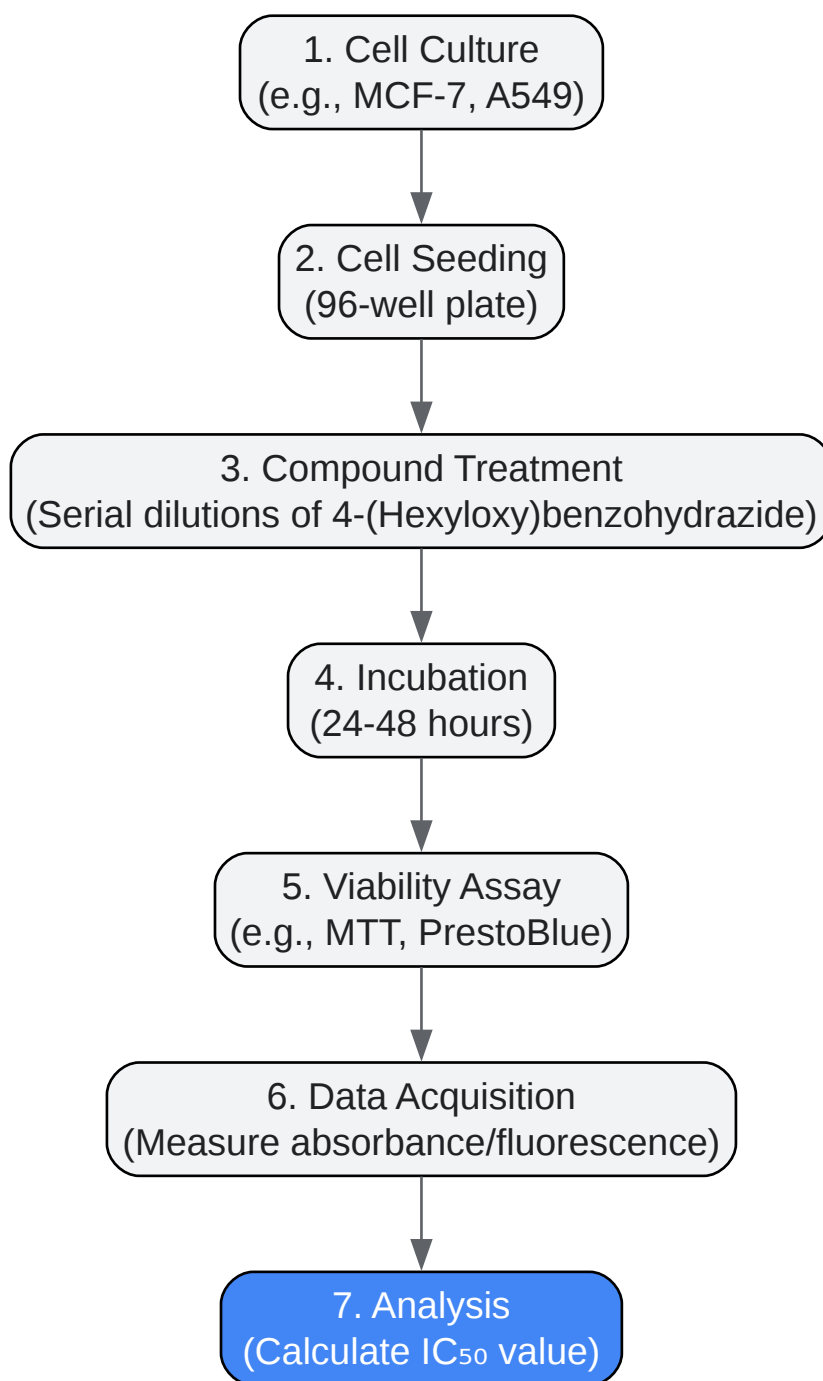
The introduction of a hexyloxy group serves a critical purpose: it increases the lipophilicity of the molecule. This modification can enhance the compound's ability to cross cellular membranes, potentially improving its bioavailability and interaction with intracellular targets.

Anticancer Potential

Many hydrazide-hydrazone derivatives are investigated for their ability to induce apoptosis and inhibit cell proliferation in cancer cell lines.[3] The proposed mechanism often involves the inhibition of key enzymes or disruption of cellular signaling pathways essential for tumor growth. For **4-(Hexyloxy)benzohydrazide**, the hydrazide moiety provides a key pharmacophore that can be further derivatized to form hydrazones, which have shown potent activity as EGFR kinase inhibitors.

Proposed Workflow for Anticancer Activity Screening

To evaluate the potential of **4-(Hexyloxy)benzohydrazide** as an anticancer agent, a standard in-vitro cytotoxicity assay can be employed.



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Caption: Workflow for in-vitro cytotoxicity screening.

General Experimental Protocol: MTT Assay for Cytotoxicity

- **Cell Seeding:** Seed human cancer cells (e.g., MCF-7 breast cancer) into a 96-well plate at a density of 5,000-10,000 cells per well. Allow cells to adhere by incubating for 24 hours at 37°C in a 5% CO₂ atmosphere.
- **Compound Preparation:** Prepare a stock solution of **4-(Hexyloxy)benzohydrazide** in DMSO. Create a series of dilutions in the cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 50, 100 µM).
- **Treatment:** Remove the old medium from the cells and add 100 µL of the medium containing the various concentrations of the test compound. Include wells with medium only (negative control) and wells with a known cytotoxic drug (positive control).
- **Incubation:** Incubate the plate for 48 hours at 37°C and 5% CO₂.
- **MTT Addition:** Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for another 4 hours. Viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to a purple formazan.
- **Solubilization:** Add 100 µL of solubilization solution (e.g., DMSO or a solution of HCl in isopropanol) to each well to dissolve the formazan crystals.
- **Data Reading:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability for each concentration relative to the untreated control. Plot the viability against the log of the compound concentration and determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

Conclusion and Future Outlook

4-(Hexyloxy)benzohydrazide is a synthetically accessible molecule with a chemical structure that is promising for applications in drug discovery. Its amphiphilic nature, combining a lipophilic alkyl chain with the versatile benzohydrazide pharmacophore, makes it an attractive starting point for the development of novel therapeutic agents. The detailed synthetic and analytical protocols provided in this guide serve as a robust foundation for researchers to produce and characterize this compound. Future work should focus on synthesizing a library of derivatives, such as Schiff bases (hydrazones) from the parent hydrazide, and conducting comprehensive

biological screenings to fully elucidate their therapeutic potential against a range of diseases, including cancer and microbial infections.

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